

# 3-octanol in cosmetic and personal care products

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## Compound Focus: 3-Octanol

CAS No.: 589-98-0

Cat. No.: S566641

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## Chemical & Functional Profile of 3-Octanol

The table below summarizes the key characteristics of **3-Octanol** based on the search results:

Property	Description
Chemical Name	3-Octanol (Octan-3-ol) [1]
CAS Registry Number	589-98-0 [1] [2]
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O [1] [2]
Molecular Weight	130.23 g/mol [2]
Physical State	Colorless to almost colorless clear liquid [2]
Odor Profile	Earthy, mushroom, fresh, nutty, herbal [3] [4]
Key Function	Fragrance ingredient [3]
Reported Benefits	Imparts fresh, earthy, and natural aromatic profiles; provides a calming scent [3]

Property	Description
Boiling Point	177 °C [2]
Flash Point	68 °C [2]
Specific Gravity	0.82 (20/20) [2]

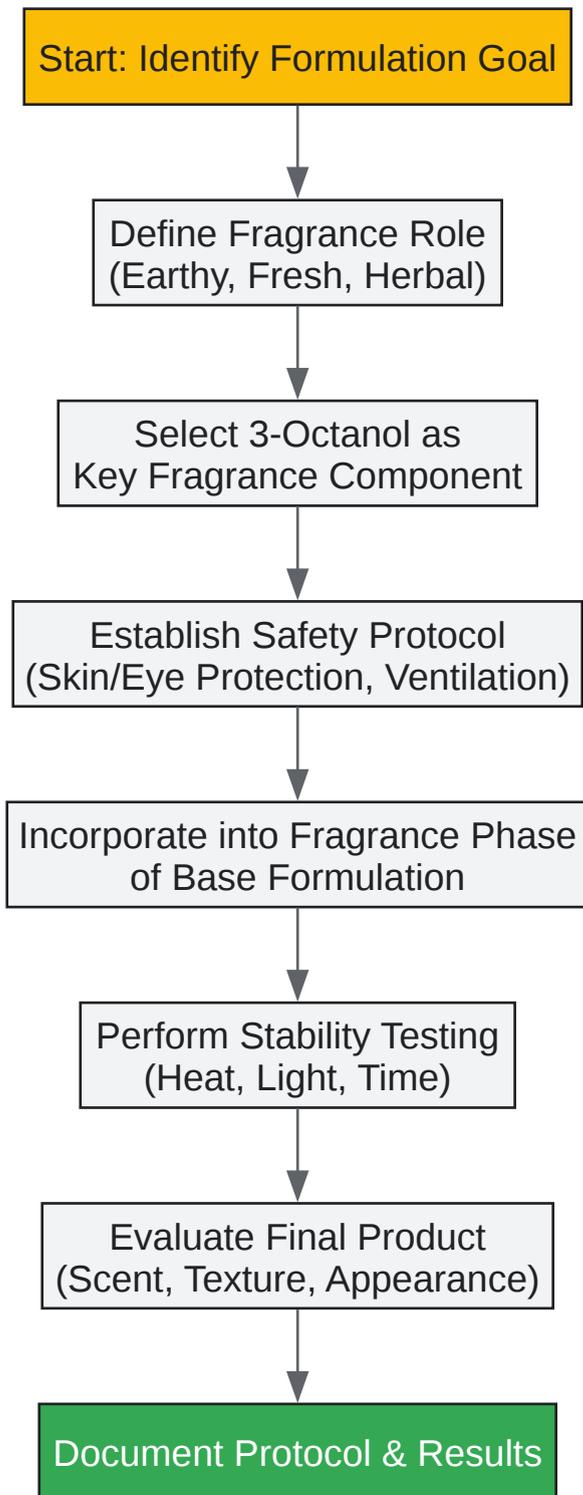
## Application Guidance and Considerations

While explicit protocols are not available, the following points can guide your experimental work:

- **Primary Function in Formulations:** The search results consistently highlight the role of **3-Octanol** as a **fragrance component** [3]. It is used to create fresh, earthy, and natural olfactory notes in products, making it suitable for concepts that evoke a connection with nature, such as in creams and lotions [3].
- **Starting Point for Formulation:** One supplier, Hermitage Oils, describes **3-Octanol** as "basically a top note" [4]. You can begin experimental trials by incorporating it into the fragrance phase of your formulations at low concentrations, following standard safety assessments.
- **Safety and Handling:** **3-Octanol** is classified as a **combustible liquid** and can cause skin and serious eye irritation [2]. In a laboratory setting, wear protective gloves, eye protection, and ensure the workspace is well-ventilated [2].

## Proposed Experimental Pathway for Formulation

Given the lack of specific protocols, the diagram below outlines a proposed logical workflow for evaluating **3-Octanol** in a cosmetic formulation, from initial selection to stability testing.



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## Critical Research Gaps and Future Directions

The search results reveal a significant lack of public scientific data on several fronts crucial for drug development professionals:

- **No Detailed Protocols:** None of the sources provide step-by-step methodologies for incorporating **3-Octanol** into specific product types (e.g., creams, serums, cleansers).
- **Limited Efficacy Data:** While its fragrance is well-described, there is a lack of quantitative data on its performance as a functional ingredient (e.g., sensory attributes, consumer perception studies).
- **Unknown Synergistic Effects:** How **3-Octanol** interacts with other common cosmetic ingredients, particularly in complex formulations, is not documented in the available literature.

To advance research, I propose focusing on the following areas:

- **Systematic Compatibility Studies:** Test the stability of **3-Octanol** in various emulsion systems (O/W, W/O), and with different preservatives, thickeners, and active ingredients.
- **Sensory Analysis Panels:** Conduct controlled studies to quantify the sensory impact and perceived strength of **3-Octanol** at different concentrations (e.g., 0.01%, 0.05%, 0.1%).
- **Investigating Potential Functional Benefits:** One study identified in the search suggests **3-Octanol** can activate specific metabolic and immune response pathways in nematodes [5]. This *in-vitro* finding warrants further investigation to determine if **3-Octanol** has any bioactive potential in cosmetic applications, such as modulating skin's biological responses.

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## References

1. 3-Octanol - the NIST WebBook [webbook.nist.gov]
2. 3-Octanol 589-98-0 | TCI AMERICA [tcichemicals.com]
3. Aromas and Essential Compounds of 3-Octanol [arogreen.com]
4. 3-octanol octan-3-ol [thegoodscentcompany.com]
5. Elucidation of the nematicidal mode of action of 3-octanol on ... [rdpc.uevora.pt]

To cite this document: Smolecule. [3-octanol in cosmetic and personal care products]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b566641#3-octanol-in->

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